

# Endocrocin Production Across *Aspergillus* Species

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Endocrocin

CAS No.: 481-70-9

Cat. No.: S573545

[Get Quote](#)

Feature	<i>Aspergillus fumigatus</i>	<i>Aspergillus nidulans</i>	<i>Aspergillus terreus</i>
<b>Production Role</b>	Primary metabolite of the dedicated enc cluster [1]	Intermediate in the monodictyphenone pathway; accumulates in certain mutant strains [1]	Intermediate in the geodin biosynthesis pathway; pathway is typically silent under standard conditions [2] [3]
<b>Key Biosynthetic Genes</b>	encA (NR-PKS), encB (MβL-TE), encC (monooxygenase) [1]	mdpG (NR-PKS), mdpH (decarboxylase, represses endocrocin) [1]	Genes within the geodin BGC (e.g., gedA, gedR) [3]
<b>Regulatory Factors</b>	Global regulator LaeA; encD (negatively regulates production) [1]	LaeA; pathway-specific regulators [1] [2]	Pathway-specific transcription factor GedR [3]
<b>Key Experimental Findings</b>	Deletion of encA abolishes production; deletion of encD increases yield; overexpression of encA enhances production [1]	Deletion of mdpH leads to endocrocin accumulation [1]	Overexpression of gedR and knockout of gedA leads to emodin/endocrocin accumulation [3]

## Experimental Insights and Protocols

The data in the table is supported by key gene deletion and overexpression studies. Here are the methodological details from those experiments.

### Gene Deletion and Mutant Analysis in *A. fumigatus* [1]

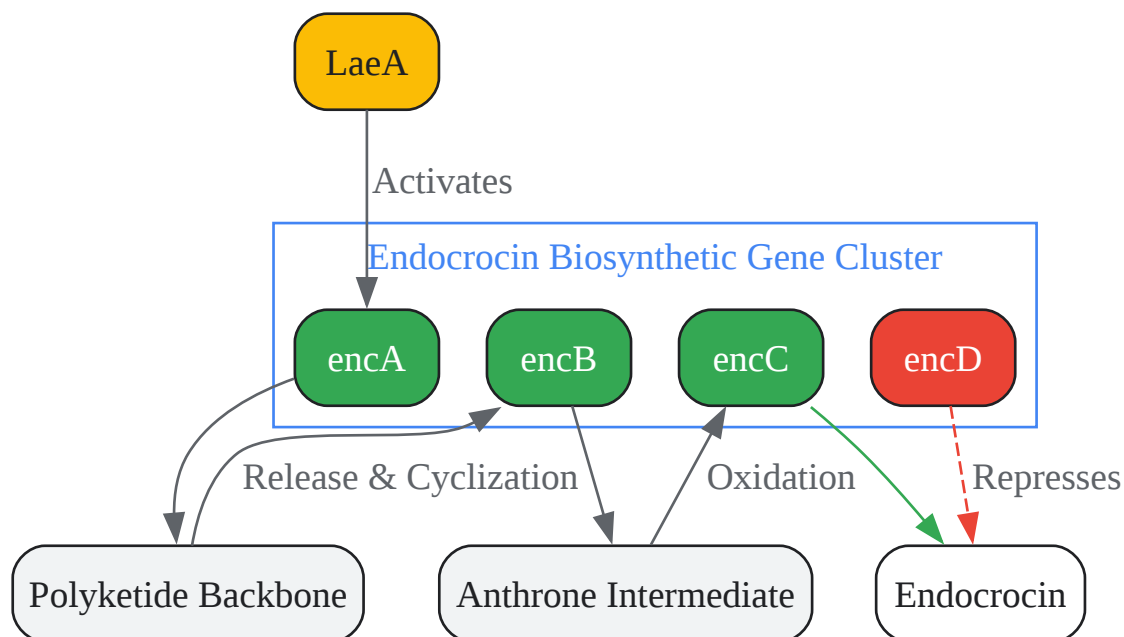
- **Purpose:** To confirm the role of specific genes in **endocrocin** biosynthesis.
- **Methodology:** Mutant strains (e.g.,  $\Delta$ encA,  $\Delta$ encB,  $\Delta$ encC,  $\Delta$ encD) were constructed in a CEA17 KU80 pyrG- background using a **double-joint fusion PCR (DJ-PCR)** approach. The *A. parasiticus* pyrG gene was used as a selectable marker.
- **Culture Conditions:** For metabolite analysis, strains were point-inoculated on solid glucose minimal medium (GMM) or Czapek yeast autolysate (CYA) and cultured at 29°C or 37°C. For some analyses, strains were inoculated into liquid GMM at 25°C with shaking.
- **Metabolite Analysis:** Culture extracts were analyzed using **high-performance liquid chromatography (HPLC)** to identify and quantify **endocrocin**.

### Activation of Silent Gene Clusters in *A. terreus* [3]

- **Purpose:** To force the production of intermediates (like emodin, a derivative of **endocrocin**) in the silent geodin pathway.
- **Methodology:**
  - **Activation:** The geodin cluster-specific transcription factor gene, *gedR*, was overexpressed to activate the entire biosynthetic gene cluster (BGC).
  - **Blocking the Pathway:** The *gedA* gene, which encodes an O-methyltransferase responsible for converting emodin to the next intermediate, was knocked out. This caused the pathway to halt and emodin to accumulate.
- **Strain Construction:** A statin-hyperproducing strain of *A. terreus* (HXN301) was used as the parent. Genetic manipulations were performed using standard molecular biology techniques, and transformants were selected with hygromycin B.
- **Analysis:** Metabolites were extracted from cultures and analyzed by HPLC, with compounds identified by comparison to authentic standards.

## Endocrocin Biosynthesis Pathway in *A. fumigatus*

The following diagram illustrates the genetically characterized pathway for **endocrocin** production in *A. fumigatus*, based on the studies cited above.



[Click to download full resolution via product page](#)

## Biological Function and Research Significance

Understanding why **endocrocin** is studied can provide valuable context for your research.

- **Immunosuppressive Properties:** Research has identified that **endocrocin** exhibits immunosuppressive activity. It is localized in the spores of *A. fumigatus* and can inhibit neutrophil recruitment, a critical step in the innate immune response [4].
- **Role in Pathogenicity:** The compound may contribute to fungal virulence. Studies using a *Drosophila* toll-deficient model showed that *A. fumigatus* spores harvested from conditions permitting **endocrocin** production were more pathogenic than those from restrictive conditions or from an *encA* deletion mutant [4].
- **An Evolutionary Model:** The *enc* cluster in *A. fumigatus*, comprising a non-reducing polyketide synthase (NR-PKS) and a discrete metallo- $\beta$ -lactamase-type thioesterase (M $\beta$ L-TE), is considered a potential evolutionary origin for fungal anthraquinones [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Genome-Based Cluster Deletion Reveals an Endocrocin ... [pmc.ncbi.nlm.nih.gov]
2. Recent advances in the genome mining of Aspergillus secondary... [pmc.ncbi.nlm.nih.gov]
3. Microbial production of the plant-derived fungicide physcion [sciencedirect.com]
4. Low-volume toolbox for the discovery of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Endocrocin Production Across Aspergillus Species]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573545#endocrocin-production-across-aspergillus-species>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)